

Crotonophenone: A Technical Guide to Hazards and Safety

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Crotonophenone

Cat. No.: B1361547

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a formal safety data sheet (SDS) or professional safety guidance. Always consult the official SDS and follow all institutional and regulatory safety protocols when handling any chemical.

Executive Summary

Crotonophenone ((E)-1-phenylbut-2-en-1-one) is an α,β -unsaturated ketone utilized as a versatile intermediate in organic synthesis. While valuable in research and development, it possesses significant health and safety hazards that necessitate careful handling and the implementation of robust safety protocols. This guide provides a comprehensive overview of the known hazards of **Crotonophenone**, including its physicochemical properties, toxicological profile, and recommended safety procedures. All quantitative data is summarized in tables for ease of reference, and key safety workflows are visualized using diagrams.

Physicochemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Property	Value	Reference
Chemical Formula	C ₁₀ H ₁₀ O	[1]
Molecular Weight	146.19 g/mol	[1]
Appearance	Liquid	[2]
Boiling Point	225.7 ± 13.0 °C at 760 mmHg	[2][3]
Flash Point	86.3 ± 14.8 °C	[2][3]
Density	1.0 ± 0.1 g/cm ³	[2][3]
Vapor Pressure	0.1 ± 0.4 mmHg at 25°C	[3]
Refractive Index	1.530	[2][3]
Storage Temperature	2-8°C	[4]

Toxicological Information and Hazard Classification

Based on notifications to the European Chemicals Agency (ECHA), **Crotonophenone** is classified with several health hazards.[5] The GHS pictograms and hazard statements provide a clear and immediate warning of its potential dangers.

Globally Harmonized System (GHS) Classification

Hazard Class	Category	Hazard Statement	Pictogram
Acute Toxicity (Oral)	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)

Data sourced from ECHA C&L Inventory notifications.[\[5\]](#)

Acute Toxicity

Specific quantitative data on the acute toxicity of **Crotonophenone**, such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) values from peer-reviewed studies, are not readily available in the public domain. The GHS classification of "Acute Toxicity (Oral), Category 4" is based on notifications from suppliers to ECHA and suggests a potential for harm if ingested.[\[5\]](#) For context, substances in this category generally have an oral LD50 in the range of 300 to 2000 mg/kg.

Irritation and Corrosivity

Skin Irritation: **Crotonophenone** is classified as a skin irritant (Category 2).[\[5\]](#) This indicates that direct contact can cause inflammation, redness, and discomfort.

Eye Irritation: It is also classified as a serious eye irritant (Category 2).[\[5\]](#) Contact with the eyes can lead to significant irritation, pain, and potential damage.

Respiratory Irritation: The classification for specific target organ toxicity (single exposure, Category 3) highlights its potential to irritate the respiratory tract if inhaled.[\[5\]](#)

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Crotonophenone** are not publicly available. However, the hazard classifications are likely based on standardized methods such as the OECD Guidelines for the Testing of Chemicals. Below are generalized methodologies for the relevant tests.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline provides a method for assessing the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.

Methodology:

- **Test Animal:** Typically, a single healthy young adult albino rabbit is used for the initial test.

- **Preparation:** Approximately 24 hours before the test, the animal's fur is clipped from the dorsal area of the trunk.
- **Application:** A dose of 0.5 mL (for liquids) or 0.5 g (for solids and semi-solids) of the test substance is applied to a small area of skin (approximately 6 cm²) under a gauze patch.
- **Exposure:** The patch is held in place with a semi-occlusive dressing for a 4-hour exposure period.
- **Observation:** After the exposure period, the patch is removed, and the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after removal.
- **Scoring:** The reactions are scored on a scale of 0 to 4.
- **Confirmation:** If an irritant response is observed, the test may be confirmed in up to two additional animals.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline is used to determine the potential of a substance to cause eye irritation or serious eye damage.

Methodology:

- **Test Animal:** Healthy adult albino rabbits are used.
- **Application:** A single dose of the test substance (0.1 mL for liquids) is instilled into the conjunctival sac of one eye. The other eye remains untreated and serves as a control.
- **Observation:** The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after instillation.
- **Scoring:** Ocular lesions are scored according to a standardized system.
- **Reversibility:** The reversibility of any observed effects is also assessed.

Safety and Handling

Given the hazardous nature of **Crotonophenone**, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.

Caption: Recommended PPE for handling **Crotonophenone**.

Handling and Storage

- Handling:
 - Work in a well-ventilated area, preferably within a chemical fume hood.
 - Avoid direct contact with skin, eyes, and clothing.
 - Avoid inhalation of vapors or mists.
 - Use appropriate tools and equipment to minimize the risk of spills.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated area.^[4]
 - Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.
 - Store at the recommended temperature of 2-8°C.^[4]

Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is critical.

Caption: Emergency procedures for spills and exposure.

Incompatible Materials

To prevent hazardous reactions, **Crotonophenone** should be stored away from:

- Strong oxidizing agents
- Strong acids
- Strong bases

Disposal Considerations

Dispose of **Crotonophenone** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow it to enter drains or waterways.

Conclusion

Crotonophenone is a valuable chemical intermediate with notable hazards. A thorough understanding of its properties and adherence to stringent safety protocols are essential for its safe use in a research and development setting. This guide provides a foundation for a comprehensive safety approach, which should always be supplemented by the official Safety Data Sheet and institution-specific safety procedures.

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- To cite this document: BenchChem. [Crotonophenone: A Technical Guide to Hazards and Safety]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1361547#hazards-and-safety-information-for-crotonophenone]

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